

Application Note: High-Purity Extraction Using Butane, 1-(1-methylpropoxy)-

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Compound of Interest

Compound Name: *Butane, 1-(1-methylpropoxy)-*

CAS No.: 999-65-5

Cat. No.: B031612

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Executive Summary

Butane, 1-(1-methylpropoxy)- (Butyl sec-butyl ether) is an unsymmetrical C8 ether widely utilized as a specialized solvent in industrial and pharmaceutical extractions. Unlike common lower-molecular-weight ethers (e.g., diethyl ether, MTBE), this solvent offers a higher boiling point, lower volatility, and unique lipophilicity, making it ideal for high-temperature extractions and processes requiring reduced vapor emissions.

Its primary utility lies in the purification of organic acids (e.g., phosphoric acid) and the liquid-liquid extraction (LLE) of lipophilic Active Pharmaceutical Ingredients (APIs) where phase separation efficiency and solvent recovery are critical.

Physicochemical Profile

Understanding the solvent's physical properties is essential for designing safe and efficient extraction protocols.

Property	Value / Description	Impact on Extraction
IUPAC Name	1-(1-Methylpropoxy)butane	Precise identification for regulatory filing.
Common Name	Butyl sec-butyl ether	Used in commercial procurement.
Molecular Formula		Non-polar ether backbone.
Molecular Weight	130.23 g/mol	Heavier than water; affects phase separation kinetics.
Boiling Point	~131°C (Est.)	Allows for higher temperature processing without solvent loss; requires vacuum for removal.
Density	~0.77 g/mL	Floats on water (Upper Phase).
Solubility in Water	Negligible	Excellent for partitioning non-polar compounds from aqueous phases.
Flash Point	~25°C (Est.)	Flammable; requires standard Class 1B solvent handling.
Peroxide Potential	High	Contains a sec-butyl group (α -hydrogen); susceptible to rapid peroxide formation.

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Critical Note: The presence of the sec-butyl group creates a tertiary carbon adjacent to the oxygen, increasing susceptibility to radical attack and peroxide formation compared to linear ethers. Always test for peroxides before use.

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Core Application Areas

A. Pharmaceutical Intermediates & API Extraction

In drug development, this solvent is preferred when:

- Selectivity is required: Its steric bulk (sec-butyl group) offers different solvation shells than linear ethers, potentially improving the separation of specific isomers or conformers.
- Thermal stability is needed: Processes requiring heating ($>50^{\circ}\text{C}$) to dissolve recalcitrant solids can be performed without refluxing the solvent.
- Grignard & Organometallic Chemistry: Used as a reaction medium that doubles as an extraction solvent during workup, minimizing solvent swaps.

B. Purification of Inorganic Acids (The "Phosphoric Acid" Process)

A major industrial application is the extraction of phosphoric acid from digestion liquors (e.g., lignocellulosic pulping). The ether forms a hydrogen-bonded complex with the acid, pulling it into the organic phase while leaving impurities (metals, salts) in the aqueous phase.

Experimental Protocols

Protocol 1: General Liquid-Liquid Extraction (LLE) for Lipophilic APIs

Objective: Isolate a non-polar drug intermediate from a crude aqueous reaction mixture.

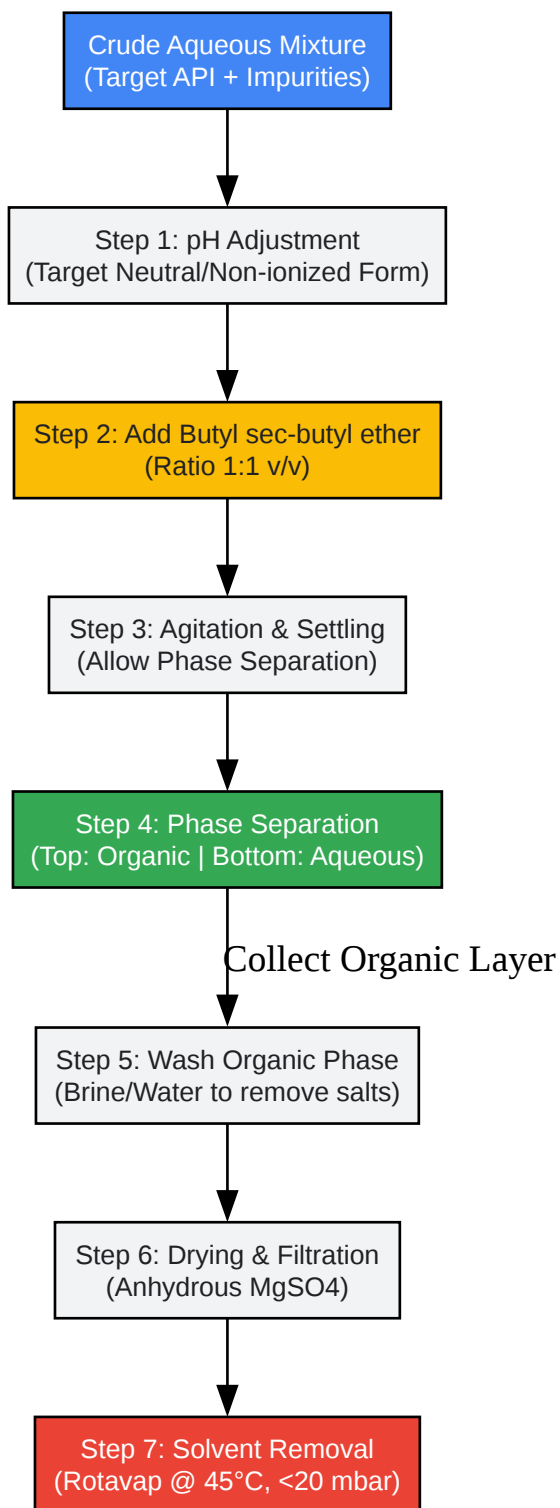
Materials:

- Crude aqueous mixture (pH adjusted based on analyte pKa).
- **Butane, 1-(1-methylpropoxy)-** (Peroxide-free).
- Brine (Saturated NaCl).
- Drying Agent (

or

).

Workflow Diagram:



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Figure 1: Standard Liquid-Liquid Extraction Workflow for Lipophilic Compounds.

Step-by-Step Procedure:

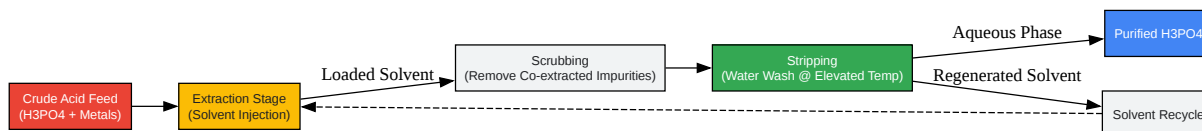
- Preparation: Ensure the solvent tests negative for peroxides (see Section 5).
- pH Adjustment: Adjust the aqueous feed to a pH where the target molecule is neutral (e.g., $\text{pH} > \text{pKa} + 2$ for bases).
- Extraction: Add **Butane, 1-(1-methylpropoxy)-** to the aqueous feed in a separatory funnel (1:1 or 1:2 ratio). Shake vigorously for 2 minutes. Vent frequently.
- Separation: Allow layers to settle. The ether (density ~ 0.77) will be the top layer.
 - Note: If an emulsion forms, the higher viscosity of this ether compared to diethyl ether may require adding brine or centrifugation.
- Washing: Drain the lower aqueous layer. Wash the upper organic layer with 0.5 volumes of brine to remove entrained water.
- Recovery: Dry the organic phase over anhydrous for 15 minutes. Filter.
- Concentration: Remove solvent under reduced pressure. Due to the high boiling point ($\sim 131^\circ\text{C}$), a high vacuum (< 20 mbar) and water bath (40 - 50°C) are required.

Protocol 2: Purification of Phosphoric Acid (Industrial/Green Process)

Objective: Extract pure phosphoric acid () from a crude acidic liquor.

Mechanism: Butyl sec-butyl ether acts as a Lewis base, coordinating with the protons of phosphoric acid to form a reversible lipophilic complex.

Workflow Diagram:



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Figure 2: Continuous Extraction Cycle for Acid Purification.

Step-by-Step Procedure:

- Contacting: Mix the crude acid solution with **Butane, 1-(1-methylpropoxy)-** in a counter-current extraction column or mixer-settler.
- Loading: The phosphoric acid transfers into the ether phase. Impurities (Fe, Al, Ca) remain in the aqueous raffinate.
- Stripping: Contact the loaded ether phase with distilled water.
 - Critical Step: Heating the stripping water (to ~60-80°C) weakens the Ether-Acid complex, releasing the purified acid back into the aqueous phase.
- Regeneration: The stripped solvent is cooled and recycled back to the extraction stage.

Safety & Handling: The Peroxide Threat

Hazard: Like all ethers with

-hydrogens, **Butane, 1-(1-methylpropoxy)-** reacts with atmospheric oxygen to form explosive hydroperoxides. The branched sec-butyl group accelerates this process.

Mandatory Safety Protocol:

- Testing: Test for peroxides using KI starch paper or Quantofix® strips before every use.

- Limit: If >10 mg/L, do not distill. Treat immediately.
- Inhibition: Ensure the solvent is stabilized with BHT (Butylated hydroxytoluene) or similar inhibitors if stored for long periods.
- Removal: To remove peroxides, wash the solvent with 5% aqueous (Ferrous Sulfate) or pass through activated alumina.
- Storage: Store under inert gas (Nitrogen/Argon) in amber glass bottles, away from light.

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Emulsion Formation	Similar densities or surfactant presence.	Add saturated NaCl (Brine); Filter through Celite; Centrifuge.
Low Recovery of API	pH incorrect; API is too polar.	Re-check aqueous pH; Perform multiple extractions (3x); Consider "salting out" the aqueous phase.
Solvent Won't Evaporate	Vacuum insufficient for high BP (131°C).	Increase vacuum strength (<10 mbar); Increase bath temp to 50°C; Use azeotropic distillation with Ethanol.
Positive Peroxide Test	Aged solvent; Improper storage.	STOP WORK. Wash with Ferrous Sulfate solution immediately. Retest.

References

- National Center for Biotechnology Information (2023). PubChem Compound Summary for CID 13837, **Butane, 1-(1-methylpropoxy)-**. Retrieved from [[Link](#)]
- European Patent Office. Method for purifying phosphoric acid using ether extraction. Patent EP0002924003. Retrieved from [[Link](#)]

- Wacker Chemie AG. Safety Data Sheet: Ethers and Peroxide Formation. Retrieved from [\[Link\]](#)
- OECD SIDS. Dibutyl Ether and Isomers: Initial Assessment Report. UNEP Publications. Retrieved from [\[Link\]](#)
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